

Palosuran Hydrochloride: A Technical Review for Drug Development Professionals

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Compound of Interest

Compound Name: *Palosuran hydrochloride*

Cat. No.: *B2630207*

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An In-depth Guide to the Pharmacology, Mechanism of Action, and Clinical Evaluation of a Urotensin-II Receptor Antagonist

Introduction

Palosuran hydrochloride (also known as ACT-058362) is a potent and specific, orally active, non-peptidic antagonist of the human urotensin-II (U-II) receptor.[1][2][3] Urotensin-II is recognized as one of the most potent vasoconstrictors identified to date and is implicated in a variety of physiological and pathophysiological processes, particularly in cardiovascular and renal systems.[2][4] This technical guide provides a comprehensive review of the existing literature on **Palosuran hydrochloride**, focusing on its mechanism of action, pharmacological properties, and clinical development. The information is tailored for researchers, scientists, and drug development professionals.

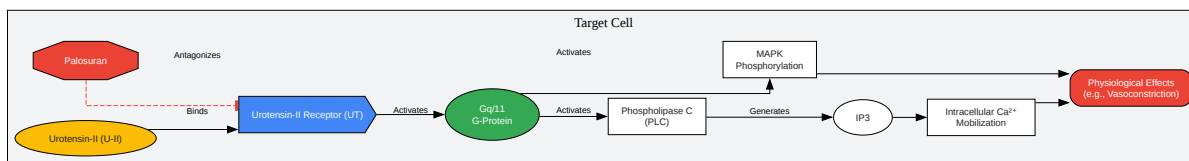
Mechanism of Action

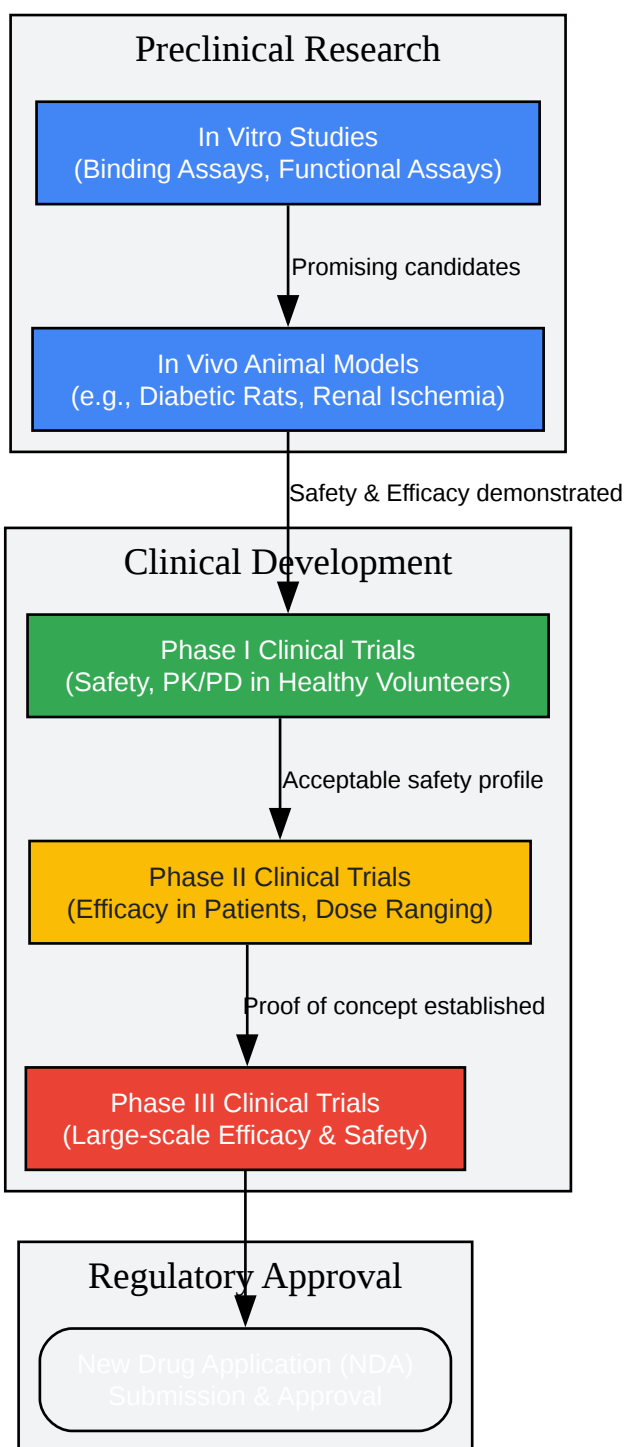
Palosuran exerts its pharmacological effects by competitively binding to the urotensin-II receptor (UT receptor), a G protein-coupled receptor (formerly known as GPR14).[2][3] By blocking the binding of the endogenous ligand U-II, Palosuran inhibits the downstream signaling cascade. This includes the inhibition of U-II-induced intracellular calcium mobilization and the phosphorylation of mitogen-activated protein kinase (MAPK).[1][2]

The antagonism of the U-II/UT receptor system by Palosuran has been shown to have potential therapeutic effects, including the prevention of renal vasoconstriction and improvement of renal

function in preclinical models.[\[2\]](#)[\[5\]](#)

Urotensin-II Signaling Pathway and Palosuran's Point of Intervention





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